

# An In-depth Technical Guide to the Solubility and Stability of Disodium Inosinate

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## Compound of Interest

Compound Name: *2'-Inosinic acid, disodium salt*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of disodium inosinate, a widely used flavor enhancer in the food and pharmaceutical industries. The information is curated to assist researchers, scientists, and drug development professionals in understanding the physicochemical properties of this compound for formulation development, quality control, and stability testing.

## Physicochemical Properties of Disodium Inosinate

Disodium inosinate (Disodium 5'-inosinate), with the chemical formula  $C_{10}H_{11}N_4Na_2O_8P$ , is the disodium salt of inosinic acid.[1] It typically exists as a white granular or crystalline powder and is odorless.[2][3] The anhydrous molecular weight is 392.17 g/mol.[3] It is often found in a hydrated form, containing approximately 7.5 molecules of water of crystallization.[4]

## Solubility Profile

Disodium inosinate exhibits high solubility in aqueous solutions and limited solubility in most organic solvents.

## Quantitative Solubility Data

The solubility of disodium inosinate in various solvents is summarized in the table below. The data indicates its hydrophilic nature, being freely soluble in water and practically insoluble in non-polar organic solvents like ether.

Solvent	Temperature (°C)	Solubility	Reference(s)
Water	20	13 g/100 mL	<a href="#">[2]</a> <a href="#">[3]</a>
Water	25	78 mg/mL (198.89 mM)	<a href="#">[5]</a>
Water	25	250 mg/mL (637.48 mM)	<a href="#">[6]</a>
Ethanol	Ambient	Sparingly soluble / Slightly soluble	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Ether	Ambient	Practically insoluble / Insoluble	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Dimethyl Sulfoxide (DMSO)	Ambient	Insoluble	<a href="#">[5]</a>

Note: The significant variation in reported aqueous solubility at 25°C may be attributed to differences in experimental methodologies or the hydration state of the material used.

## Experimental Protocol for Solubility Determination

The following is a general protocol for determining the solubility of disodium inosinate, based on standard methods for food additives and organic compounds.[\[9\]](#)[\[10\]](#)

Objective: To determine the equilibrium solubility of disodium inosinate in a given solvent at a specified temperature.

Materials:

- Disodium inosinate (analytical grade)
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Volumetric flasks

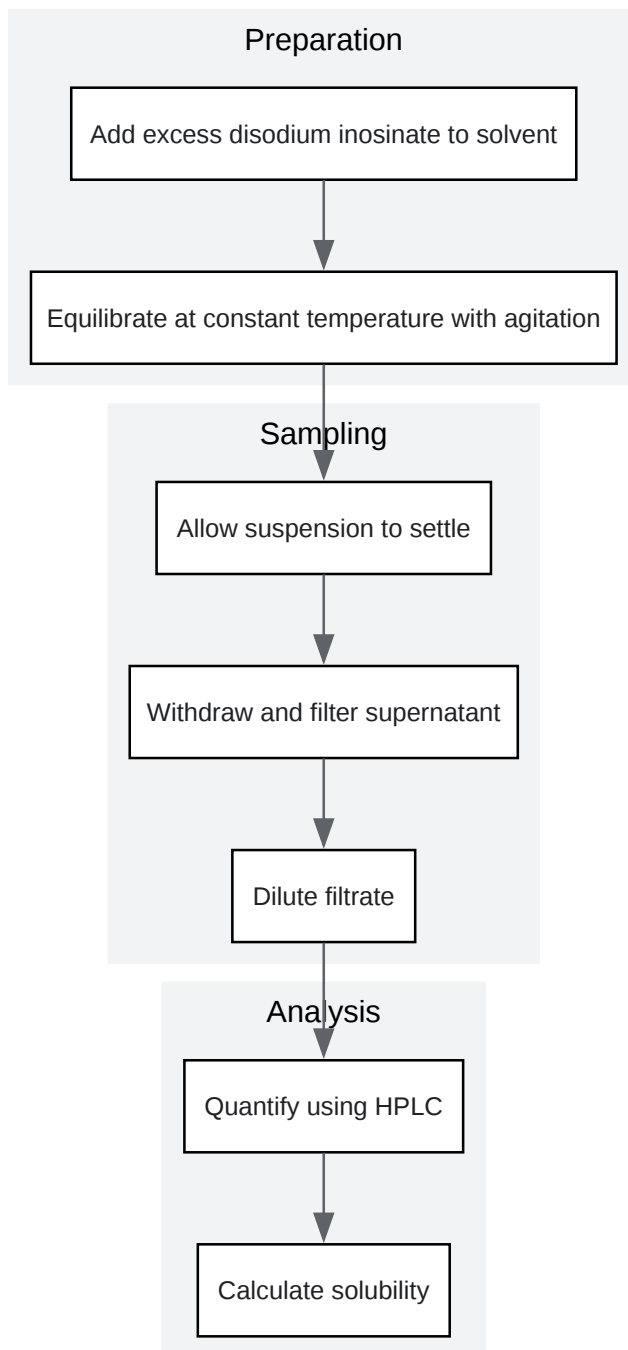
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (0.45  $\mu\text{m}$ )
- High-Performance Liquid Chromatography (HPLC) system with UV detector

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of disodium inosinate to a known volume of the solvent in a sealed container.
  - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
  - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - Allow the suspension to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.
  - Filter the supernatant through a 0.45  $\mu\text{m}$  syringe filter to remove any undissolved particles.
  - Dilute the clear filtrate with the solvent to a concentration within the linear range of the analytical method.
- Quantification:
  - Analyze the diluted sample using a validated HPLC method (as described in section 4.2) to determine the concentration of disodium inosinate.
  - Calculate the solubility based on the concentration of the undiluted saturated solution.

- Equilibrium Confirmation:
  - Repeat the sampling and analysis at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is constant, indicating that equilibrium has been achieved.

## Workflow for Solubility Determination



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A simplified workflow for determining the solubility of disodium inosinate.

## Stability Profile

Disodium inosinate is a relatively stable molecule under typical food processing and storage conditions.

### Summary of Stability Data

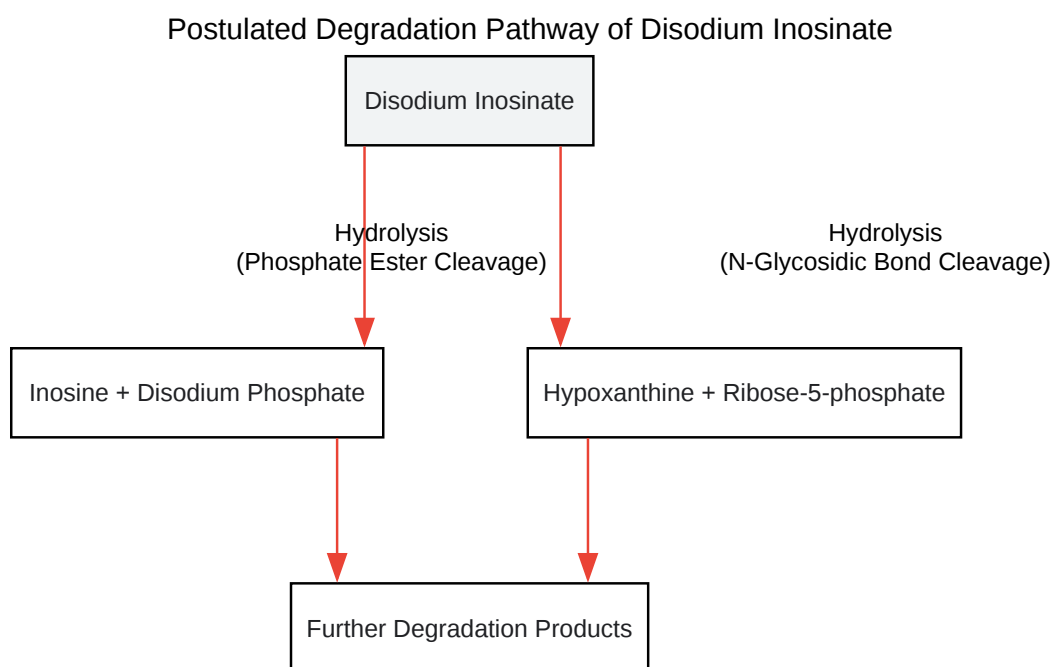
Condition	Observation	Reference(s)
Thermal Stability	Stable at 100°C.	[2][3]
Decomposes at approximately 230°C.	[2][3]	
Begins to lose water of crystallization at 44°C and becomes anhydrous at 120°C.	[4]	
pH Stability	Stable in the pH range of 4-7 when heated at 100°C for 1 hour.	[4]
The pH of a 5% aqueous solution is between 7.0 and 8.5.	[4]	
Chemical Stability	Incompatible with strong oxidizing agents.	[4]
Enzymatic Stability	Can be degraded by phosphatase enzymes found in plants and animals, leading to a loss of flavor.	[4]

## Degradation Pathway

Forced degradation studies are essential to understand the degradation pathways of a compound. While specific studies on the forced degradation of disodium inosinate are not extensively available in the public domain, the primary degradation pathway under hydrolytic conditions is expected to be the cleavage of the phosphate ester bond and the N-glycosidic bond.

- Hydrolysis of the Phosphate Ester: This would result in the formation of inosine and phosphoric acid.
- Hydrolysis of the N-glycosidic Bond: This would lead to the formation of hypoxanthine and ribose-5-phosphate.

Further degradation under oxidative conditions could lead to the opening of the purine ring.



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A simplified diagram illustrating the potential degradation pathways of disodium inosinate.

## Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is the most common analytical technique for the quantification of disodium inosinate and the assessment of its stability.

## Stability-Indicating HPLC Method

A stability-indicating method is a validated analytical procedure that can accurately and precisely measure the active ingredient without interference from degradation products, process impurities, or excipients.

## Experimental Protocol for a Stability-Indicating HPLC Method

The following is a representative protocol for a stability-indicating HPLC method for disodium inosinate, based on published methods for nucleotide analysis.[\[11\]](#)[\[12\]](#)[\[13\]](#)

**Objective:** To develop and validate a stability-indicating HPLC method for the quantification of disodium inosinate and its degradation products.

**Instrumentation:**

- HPLC system with a quaternary or binary pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
- Data acquisition and processing software.

**Chromatographic Conditions (Example):**

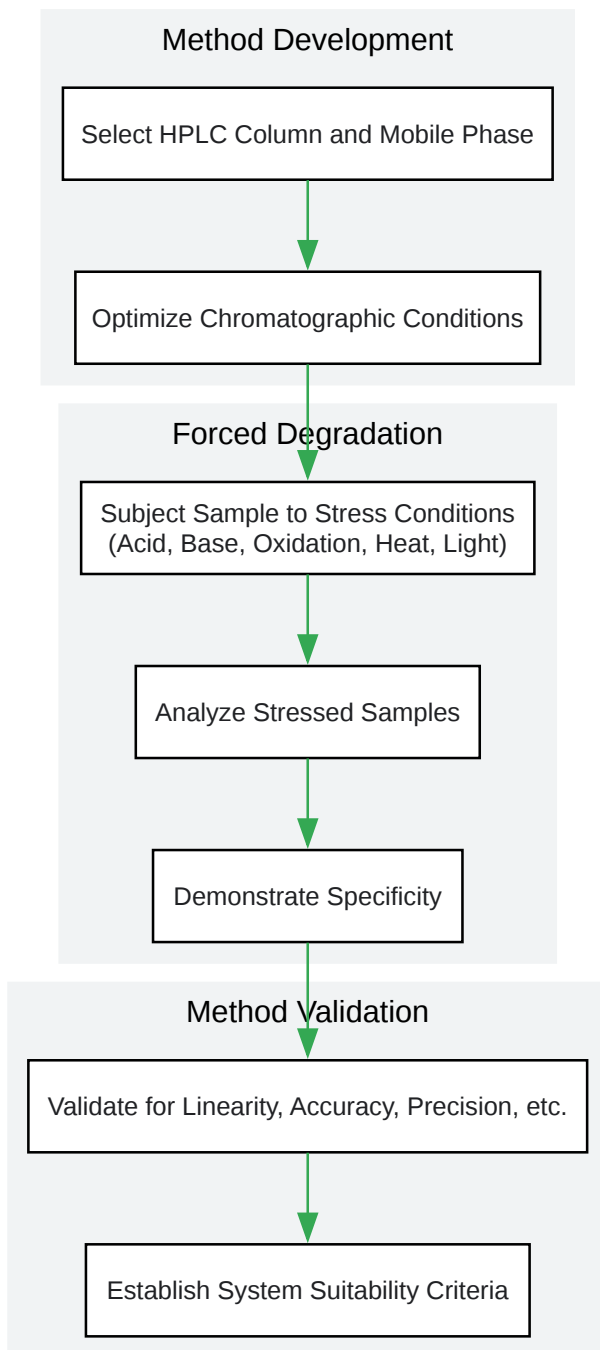
- Column: SunFire C18 (250 mm x 4.6 mm, 5  $\mu$ m) or equivalent reverse-phase column.[\[13\]](#)
- Mobile Phase A: Potassium phosphate buffer (e.g., 20 mM, pH 6.0).
- Mobile Phase B: Methanol or Acetonitrile.
- Gradient Elution: A suitable gradient to separate the parent compound from potential degradation products.
- Flow Rate: 1.0 - 1.2 mL/min.[\[13\]](#)
- Column Temperature: 30°C.
- Detection Wavelength: 255 nm.[\[13\]](#)
- Injection Volume: 10-20  $\mu$ L.



**Procedure:**

- **Standard Preparation:**
  - Prepare a stock solution of disodium inosinate reference standard in a suitable solvent (e.g., water).
  - Prepare a series of calibration standards by diluting the stock solution to known concentrations.
- **Sample Preparation:**
  - Accurately weigh and dissolve the sample containing disodium inosinate in the mobile phase or a suitable diluent.
  - Filter the sample solution through a 0.45 µm syringe filter before injection.
- **Forced Degradation Study:**
  - Subject the disodium inosinate sample to various stress conditions (acid, base, oxidation, heat, and light) as per ICH guidelines.[\[14\]](#)[\[15\]](#)
  - Neutralize the acid and base-stressed samples before injection.
  - Analyze the stressed samples using the developed HPLC method to demonstrate the separation of the main peak from any degradation products.
- **Method Validation:**
  - Validate the method according to ICH guidelines for parameters such as specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), limit of quantification (LOQ), and robustness.[\[16\]](#)

## Workflow for Stability-Indicating HPLC Method Development



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A general workflow for the development of a stability-indicating HPLC method.

## Conclusion

This technical guide provides essential data and methodologies for the study of disodium inosinate's solubility and stability. The compound is highly soluble in water and stable under common processing and storage conditions. For analytical purposes, a validated stability-indicating HPLC method is crucial for accurate quantification and impurity profiling. The provided protocols and diagrams serve as a valuable resource for professionals in the food and pharmaceutical sciences. Further research into the detailed degradation pathways and solubility in a wider range of solvents would provide a more complete understanding of this important compound.

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## References

- 1. Disodium inosinate - Wikipedia [en.wikipedia.org]
- 2. foodadditives.net [foodadditives.net]
- 3. DISODIUM INOSINATE - Ataman Kimya [atamanchemicals.com]
- 4. chembk.com [chembk.com]
- 5. selleckchem.com [selleckchem.com]
- 6. file.medchemexpress.eu [file.medchemexpress.eu]
- 7. Disodium 5'-inosinate | C<sub>10</sub>H<sub>11</sub>N<sub>4</sub>Na<sub>2</sub>O<sub>8</sub>P | CID 135414245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scent.vn [scent.vn]
- 9. svscr.cz [svscr.cz]
- 10. img.antpedia.com [img.antpedia.com]
- 11. protocols.io [protocols.io]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]

- 14. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Forced Degradation Study in Pharmaceutical Stability | Pharmaguideline [pharmaguideline.com]
- 16. chromatographyonline.com [chromatographyonline.com]
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